

Methacrylonitrile: A Comprehensive Health and Safety Guide

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Compound of Interest

Compound Name: **Methacrylonitrile**

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An In-depth Technical Reference for Researchers, Scientists, and Drug Development Professionals

Methacrylonitrile (MeAN), also known as 2-methyl-2-propenenitrile or isopropenyl nitrile, is an unsaturated aliphatic nitrile with the chemical formula C₄H₅N.[1][2] It is a colorless, flammable liquid with a distinct bitter almond odor.[1] This compound serves as a crucial monomer and chemical intermediate in the production of various polymers, including homopolymers, copolymers, elastomers, and plastics.[2][3] It is also utilized in the synthesis of acids, amides, amines, and esters, and sometimes as a replacement for acrylonitrile in manufacturing acrylonitrile/butadiene/styrene-like polymers.[2][3] Given its reactivity and toxicological profile, a thorough understanding of its health and safety data is paramount for professionals handling this chemical.

Physical and Chemical Properties

The fundamental physical and chemical characteristics of **methacrylonitrile** are summarized below. This data is essential for safe handling, storage, and emergency response planning.

Property	Value	Reference
Molecular Formula	C ₄ H ₅ N	[1] [2] [4]
Molecular Weight	67.09 g/mol	[1] [5]
Appearance	Clear, colorless to slightly yellow liquid	[2] [5]
Odor	Bitter almonds	[1] [2] [5]
Density	0.8001 g/mL at 20°C (68°F)	[2] [6]
Boiling Point	90.3°C (194.5°F) at 760 mmHg	[1] [4] [6]
Melting Point	-35.8°C (-32.4°F)	[2] [4] [6]
Vapor Pressure	40 - 71 mmHg at 20-25°C	[1] [6] [7]
Vapor Density	2.31 (Air = 1)	[6]
Water Solubility	2.57 g/100 mL at 20°C	[4] [6]
Partition Coefficient (log K _{ow})	0.68	[8]

Toxicological Data

Methacrylonitrile is highly toxic and can be absorbed through inhalation, ingestion, and dermal contact.[\[2\]](#)[\[6\]](#) Its primary mechanism of toxicity involves the metabolic release of cyanide, which disrupts cellular respiration.[\[2\]](#)[\[9\]](#)

2.1 Acute Toxicity

Test	Species	Route	Value	Reference
LD ₅₀	Gerbil	Oral	4 mg/kg	[2]
LD ₅₀	Mouse	Oral	17 mg/kg	[2]
LD ₅₀	Rat	Oral	200 mg/kg	[2]
LC ₅₀	Rabbit	Dermal	268 mg/kg	[2]
LC ₅₀	Rat	Inhalation	440 ppm (4 hours)	[9]

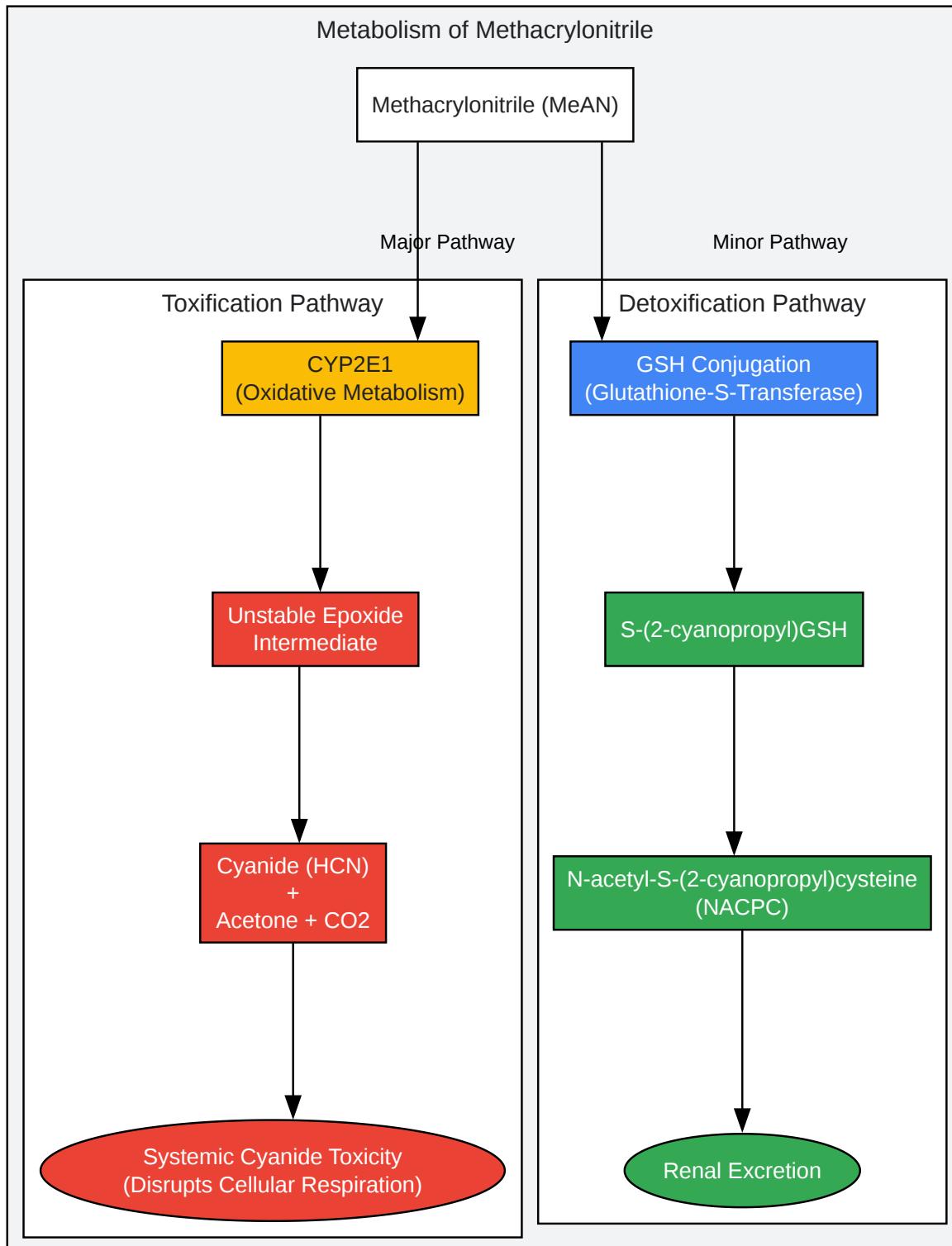
2.2 Human and Other Exposure Data

Exposure Metric	Value	Remarks	Reference
Odor Threshold	2.95 - 7 ppm	The majority of subjects detect the odor at 14 or 24 ppm.	[1][2]
Irritation Level	24 ppm	Causes throat, eye, and nose irritation in human subjects.	[2][9]
NOAEL (No-Observed-Adverse-Effect Level)	50 mg/kg	For rats, based on signs of urine retention.	[2]
LOAEL (Lowest-Observed-Adverse-Effect Level)	100 mg/kg	For rats, based on bladder distention observed in 58% of subjects.	[2]

Metabolism

Methacrylonitrile is rapidly absorbed and metabolized via two primary pathways. The major, toxicifying pathway is mediated by cytochrome P450 enzymes (primarily CYP2E1), which oxidizes MeAN to an unstable epoxide intermediate. This intermediate can then rearrange to

form cyanide (HCN), the principal agent of toxicity. A secondary, detoxification pathway involves direct conjugation with glutathione (GSH).[\[1\]](#)[\[2\]](#)

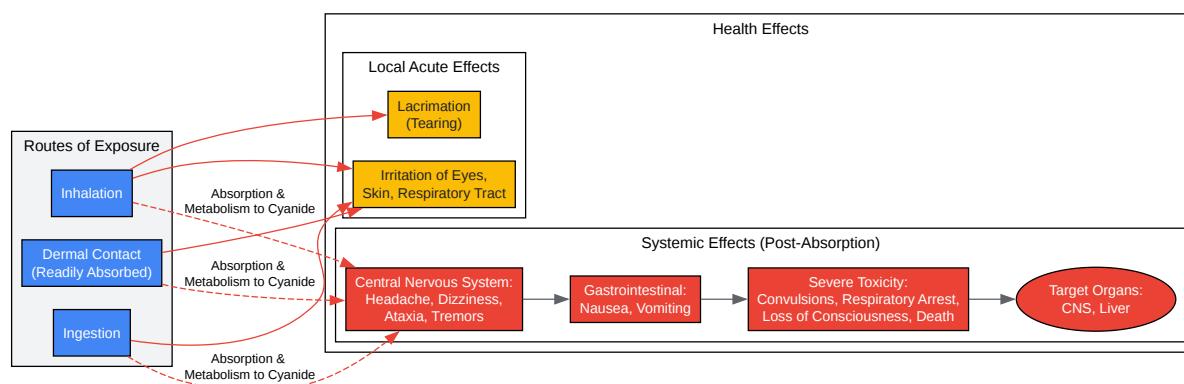


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Caption: Metabolic pathways of **Methacrylonitrile**, showing both toxification and detoxification routes.

Health Hazards and Clinical Presentation

Exposure to **methacrylonitrile** can cause severe health effects, which are often delayed.[6] It is an irritant to the skin, eyes, and mucous membranes.[6] Signs of systemic toxicity are consistent with cyanide poisoning and include headache, weakness, confusion, nausea, vomiting, ataxia, tremors, convulsions, and irregular breathing.[2][7][9] High-level exposure can lead to loss of consciousness and death.[2]

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Caption: Logical flow of health hazards following **Methacrylonitrile** exposure.

Occupational Exposure Limits

To minimize the risk of adverse health effects in occupational settings, regulatory bodies have established exposure limits.

Organization	Limit	Remarks	Reference
NIOSH (REL)	1 ppm (2.7 mg/m ³)	10-hour Time-Weighted Average (TWA)	[1] [7]
ACGIH (TLV)	1 ppm (2.7 mg/m ³)	8-hour Time-Weighted Average (TWA)	[7]
IDLH	4 ppm	Immediately Dangerous to Life or Health	[6]

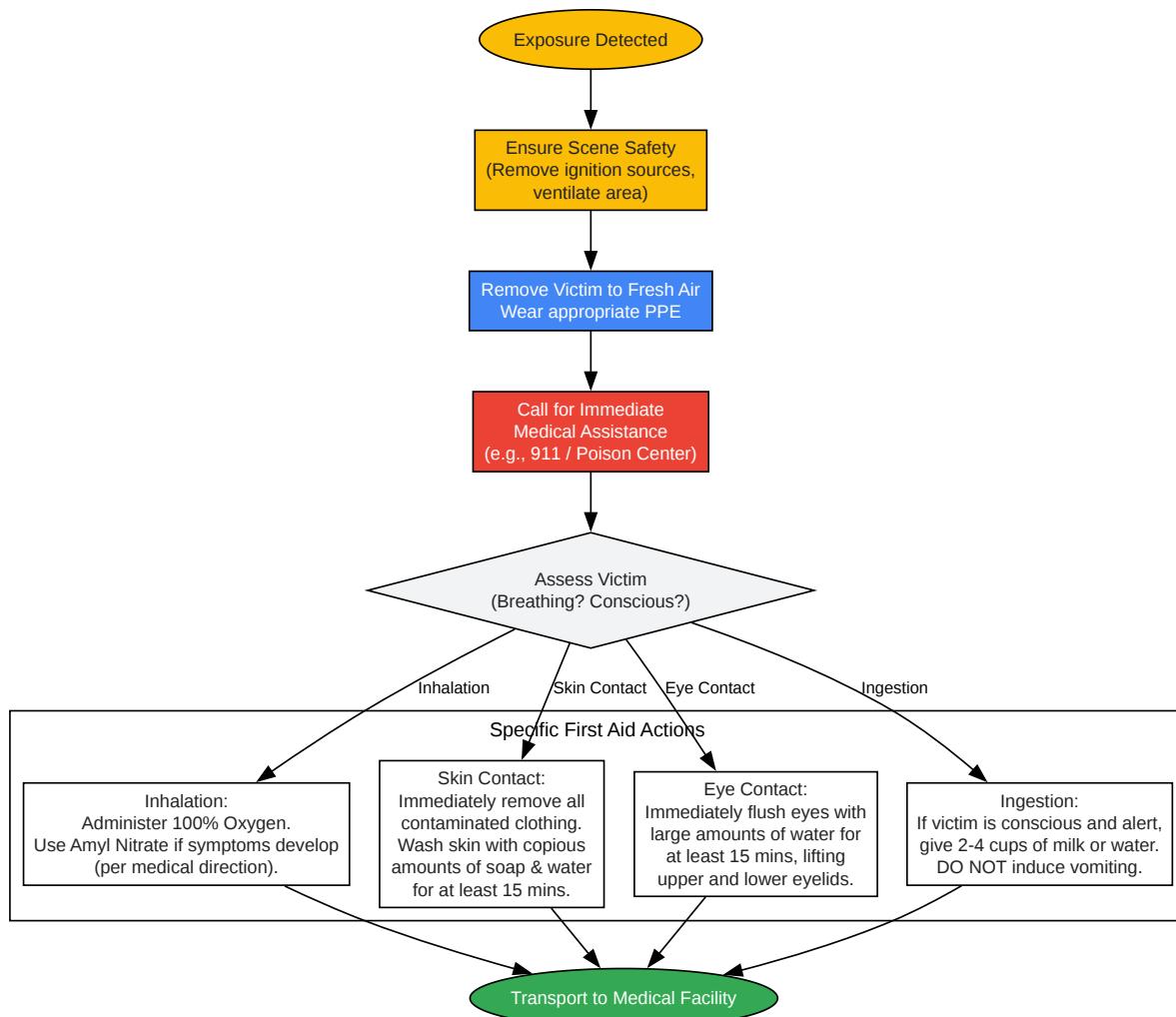
It is critical to note that these limits are for airborne concentrations only. Overexposure can still occur through skin contact even if air levels are below the established limits.[\[1\]](#)[\[7\]](#)

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of **methacrylonitrile** exposure. All personnel should be trained in emergency procedures, including CPR and the use of a cyanide antidote kit.[\[7\]](#)

General Principles:

- Move the victim to fresh air immediately.[\[6\]](#)[\[10\]](#)
- Emergency personnel must wear appropriate protective clothing and respiratory equipment to avoid self-exposure.[\[6\]](#)
- Call for immediate medical assistance.[\[10\]](#)[\[11\]](#)
- If the victim is not breathing, provide artificial respiration (avoiding mouth-to-mouth).[\[6\]](#)[\[10\]](#) If there is no pulse, begin CPR.[\[6\]](#)
- Administer 100% oxygen if available.[\[6\]](#)

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Caption: Emergency first aid workflow for different routes of **Methacrylonitrile** exposure.

Fire and Explosion Hazard Data

Methacrylonitrile is a highly flammable liquid and vapor, posing a significant fire and explosion risk.[\[6\]](#)[\[10\]](#)

Parameter	Value	Reference
Flash Point	12.2 - 13 °C (54 - 55 °F)	[1] [5] [6]
Lower Explosive Limit (LEL)	2.0 %	[6] [10]
Upper Explosive Limit (UEL)	6.8 %	[6] [10]
NFPA 704 Ratings	Health: 4, Flammability: 3, Instability: 2	[6]

- **Fire Fighting:** Use dry chemical, CO₂, water spray, or alcohol-resistant foam.[\[7\]](#)[\[10\]](#) Water spray can be used to cool fire-exposed containers.[\[7\]](#) Vapors are heavier than air and may travel to an ignition source and flash back.[\[6\]](#)[\[7\]](#)
- **Hazardous Combustion Products:** Fire produces poisonous gases, including nitrogen oxides (NO_x) and hydrogen cyanide (HCN).[\[1\]](#)[\[6\]](#)[\[7\]](#)
- **Reactivity:** The material can undergo violent polymerization at elevated temperatures, which may cause containers to explode.[\[1\]](#)[\[6\]](#)

Handling, Storage, and Personal Protection

8.1 Handling

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[\[8\]](#)[\[10\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources.[\[7\]](#)[\[11\]](#)[\[12\]](#)
- Use only non-sparking tools and explosion-proof equipment.[\[7\]](#)[\[12\]](#)
- Ground and bond containers during material transfer to prevent static discharge.[\[7\]](#)[\[10\]](#)[\[12\]](#)

- Avoid contact with skin, eyes, and clothing.[10][11] Wash thoroughly after handling.[10]

8.2 Storage

- Store in a cool, dry, dark, and well-ventilated area.[1][7][8] Recommended storage temperature is 2-8°C.[4]
- Keep containers tightly closed.[7][8]
- Store separately from incompatible materials such as oxidative reagents, flammable solids, organic peroxides, and explosives.[1]
- Polymerization can be inhibited by adding a stabilizer, such as 50 ppm of hydroquinone monomethyl ether (MEHQ).[1]

8.3 Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical splash goggles and a face shield.[10]
- Skin Protection: Wear appropriate chemical-resistant gloves and protective clothing to prevent skin exposure.[10]
- Respiratory Protection: If ventilation is inadequate or exposure limits may be exceeded, use a NIOSH-approved respirator with appropriate cartridges.[10]
- Facilities: An eyewash station and emergency shower must be readily available in the immediate work area.[7][10]

Summary of Experimental Protocols

The toxicological data presented in this guide are derived from various standardized studies. The methodologies are briefly described here; for complete experimental details, the original cited research should be consulted.

- Acute Oral Toxicity (LD₅₀): Determined through studies involving the oral administration of **methacrylonitrile** to various animal models, including rats, mice, and gerbils.[2] A 13-week study by the National Toxicology Program (NTP) involved administering specified doses

(e.g., 0, 7.5, 15, 30, 60, or 120 mg/kg for rats) via gavage to F344/N rats and B6C3F1 mice to observe toxicity and mortality.[3]

- Acute Inhalation Toxicity (LC₅₀): Data was obtained from experiments where groups of animals, such as female Harlan-Wistar rats, were exposed to specific concentrations of **methacrylonitrile** vapor for a set duration (e.g., 4 hours or for shorter times at near-saturated concentrations) to determine the concentration lethal to 50% of the test subjects. [9]
- Human Exposure Studies: Limited studies involved exposing human volunteers to controlled concentrations of **methacrylonitrile** (e.g., 2 to 24 ppm) for short durations (e.g., 1 to 10 minutes) to evaluate sensory responses like odor detection and irritation of the eyes, nose, and throat.[9]

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